

Technical Procurement & Application Guide:

CAS 1221135-07-4[1][2][3]

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Compound of Interest

Compound Name: *1-bromo-6,7,8,9-tetrahydro-5H-benzo[7]annulen-5-ol*

CAS No.: 1221135-07-4

Cat. No.: B1375066

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Executive Summary

CAS 1221135-07-4, chemically identified as **1-bromo-6,7,8,9-tetrahydro-5H-benzo[7]annulen-5-ol**, is a high-value pharmacophore intermediate used primarily in the synthesis of benzocycloheptene-based small molecule inhibitors.[1]

This scaffold represents a "privileged structure" in medicinal chemistry, serving as a bioisostere for tetralins and benzodiazepines.[1] It is increasingly utilized in the development of CNS-active agents (targeting GPCRs) and epigenetic modulators (such as BET bromodomain inhibitors) where the 7-membered ring provides a unique spatial geometry that differs from canonical 6-membered fused systems.[1]

Procurement Status: High-cost research reagent.[1] Market Price Estimate: ~\$550 USD / 100 mg (Research Scale).[1] Key Suppliers: AK Scientific, BLD Pharm, Accela Chem.[1]

Chemical Identity & Technical Specifications

Before integrating this intermediate into a synthetic workflow, researchers must validate the structural integrity and purity of the material, particularly given its high cost.^[1]

Parameter	Specification
CAS Number	1221135-07-4
IUPAC Name	1-bromo-6,7,8,9-tetrahydro-5H-benzo[7]annulen-5-ol
Synonyms	1-bromo-6,7,8,9-tetrahydro-5H-benzocyclohepten-5-ol; 1-bromo-benzosuberol
Molecular Formula	C ₁₁ H ₁₃ BrO
Molecular Weight	241.13 g/mol
Core Scaffold	Benzocycloheptene (Benzosuberane)
Key Functional Groups	Aryl Bromide (C1 position), Benzylic Alcohol (C5 position)
Chirality	Contains 1 chiral center at C5. ^{[1][2][3]} Typically supplied as Racemic unless specified (R/S). ^[1]

Structural Analysis

The molecule features a benzene ring fused to a seven-membered cycloheptane ring.^[1]

- The C1-Bromine: A critical handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing the attachment of heteroaryl groups to extend the scaffold.^[1]
- The C5-Hydroxyl: A benzylic alcohol that serves as a versatile pivot point.^[1] It can be oxidized to the ketone (benzosuberone), converted to an amine (via mesylation/azide displacement), or used to introduce chirality.^[1]

Commercial Supply & Pricing Analysis

Market Tier: Specialized Research Chemical (Tier 3).^[1] This compound is not a bulk commodity.^{[1][4][5]} It is synthesized on-demand or stocked in small quantities (mg to gram)

scale) by specialized building block vendors.[1]

Price Benchmarking (Q1 2026 Estimates)

Supplier	Pack Size	Price (USD)	Lead Time	Stock Location
AK Scientific	100 mg	\$552	4 Weeks	USA/Global
AK Scientific	1 g	\$1,389	4 Weeks	USA/Global
BLD Pharm	Inquire	Market Rate	1-2 Weeks	China/USA
Accela Chem	Inquire	Market Rate	2-3 Weeks	China/USA

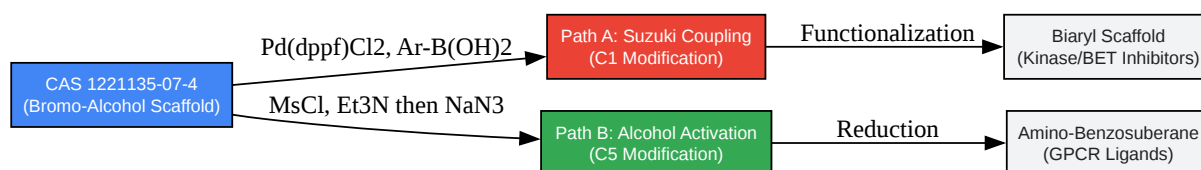
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Strategic Note: The price discrepancy between 100 mg and 1 g indicates a high "setup cost" for synthesis.[1] If your project requires >5 grams, it is economically advantageous to contract a custom synthesis (CRO) rather than buying catalog quantities.[1]

Synthetic Utility & Experimental Workflow

As a Senior Application Scientist, I recommend the following workflow for utilizing CAS 1221135-07-4. The dual-functional nature of the molecule allows for divergent synthesis.[1]

Diagram: Divergent Synthesis Pathway



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Figure 1: Divergent synthetic utility of the 1-bromo-benzocycloheptenol scaffold.

Protocol 1: C1-Arylation via Suzuki-Miyaura Coupling

Use this protocol to extend the aromatic system.[\[1\]](#)

- Reagents: Dissolve CAS 1221135-07-4 (1.0 eq) and the desired Aryl Boronic Acid (1.2 eq) in 1,4-Dioxane/Water (4:1).
- Catalyst: Add Pd(dppf)Cl₂[\[1\]](#)·DCM (5 mol%) and K₂CO₃ (2.0 eq).[\[1\]](#)
- Conditions: Degas with Nitrogen for 10 min. Heat to 90°C for 4-12 hours.
- Validation: Monitor via LC-MS. The bromine signal (M/M+2 doublet) should disappear.[\[1\]](#)
- Purification: Silica gel chromatography (Hexane/EtOAc).

Protocol 2: C5-Amination (Stereocenter Inversion)

Use this protocol to convert the alcohol to an amine, common in CNS drugs.[\[1\]](#)

- Activation: React CAS 1221135-07-4 with Methanesulfonyl chloride (MsCl) and TEA in DCM at 0°C to form the mesylate.
- Displacement: Treat the crude mesylate with Sodium Azide (NaN₃) in DMF at 60°C. Note: This proceeds via S_N2, inverting the stereochemistry if starting with a chiral material.
- Reduction: Hydrogenate (H₂, Pd/C) or use Staudinger conditions (PPh₃, H₂O) to yield the primary amine.[\[1\]](#)

Quality Control & Handling

Storage & Stability

- Hygroscopicity: The hydroxyl group makes the compound slightly hygroscopic.[\[1\]](#) Store in a desiccator.
- Light Sensitivity: Aryl bromides can degrade under prolonged UV exposure.[\[1\]](#) Store in amber vials.
- Temperature: -20°C for long-term storage; 2-8°C for working stocks.

Analytical Validation (Self-Check)

Before committing this expensive reagent to a reaction, verify identity:

- ¹H NMR (CDCl₃): Look for the characteristic multiplet of the cycloheptane ring protons (1.5 - 2.2 ppm) and the benzylic proton at C5 (approx.[1] 4.8 - 5.0 ppm, dd).[1]
- LC-MS: Confirm the Bromine isotope pattern (approx. 1:1 ratio of peaks separated by 2 Da).

References

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- BLD Pharm.Building Block Catalog: Bromo-benzocycloheptenols. Retrieved from
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